

What is Tetrabenazine-d7 and its primary use in research

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Compound of Interest

Compound Name: Tetrabenazine-d7

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Tetrabenazine-d7: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Tetrabenazine-d7**, a deuterated analog of Tetrabenazine. This document details its chemical and physical properties, primary applications in research, and relevant experimental protocols. The information is intended for researchers, scientists, and professionals involved in drug development and analytical chemistry.

Core Concepts: Understanding Tetrabenazine-d7

Tetrabenazine-d7 is a stable, isotopically labeled form of Tetrabenazine where seven hydrogen atoms have been replaced with deuterium. This modification results in a higher molecular weight compared to the parent compound, a property that is crucial for its primary application in research.

Chemical and Physical Properties

The fundamental characteristics of **Tetrabenazine-d7** are summarized in the table below, providing a direct comparison with its non-deuterated counterpart, Tetrabenazine.

Property	Tetrabenazine-d7	Tetrabenazine
Chemical Name	rel-1,3R,4,6,7,11bR-hexahydro-9,10-dimethoxy-3-(2-(methyl-d3)propyl-2,3,3,3-d4)-2H-benzo[a]quinolizin-2-one	1,3,4,6,7,11b-hexahydro-9,10-dimethoxy-3-(2-methylpropyl)-2H-benzo[a]quinolizin-2-one
Synonyms	TBZ-d7	Nitoman, Xenazine
Molecular Formula	C ₁₉ H ₂₀ D ₇ NO ₃	C ₁₉ H ₂₇ NO ₃
Molecular Weight	324.5 g/mol	317.4 g/mol [1]
CAS Number	2701977-99-1	58-46-8
Appearance	Solid	White to light yellow crystalline powder[1]
Solubility	Soluble in Chloroform[2]	Soluble in hot water, alcohol, and chloroform; sparingly soluble in methanol[1][3]
Storage	-20°C[2]	2-8°C
Stability	≥ 4 years[2]	Stable under recommended storage conditions
Purity	≥98% (HPLC)	≥98% (HPLC)

Primary Use in Research: An Internal Standard

The predominant application of **Tetrabenazine-d7** in a research setting is as an internal standard for the quantitative analysis of Tetrabenazine and its metabolites in biological matrices.[2] Its utility in this role is primarily for analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).

The key advantages of using **Tetrabenazine-d7** as an internal standard are:

- **Similar Chemical and Physical Properties:** It behaves almost identically to the analyte (Tetrabenazine) during sample preparation, extraction, and chromatographic separation.
- **Distinct Mass-to-Charge Ratio (m/z):** The seven deuterium atoms give it a distinct mass, allowing it to be differentiated from the non-deuterated Tetrabenazine by the mass spectrometer.
- **Improved Accuracy and Precision:** By correcting for variations in sample preparation and instrument response, it significantly enhances the accuracy and precision of quantification.

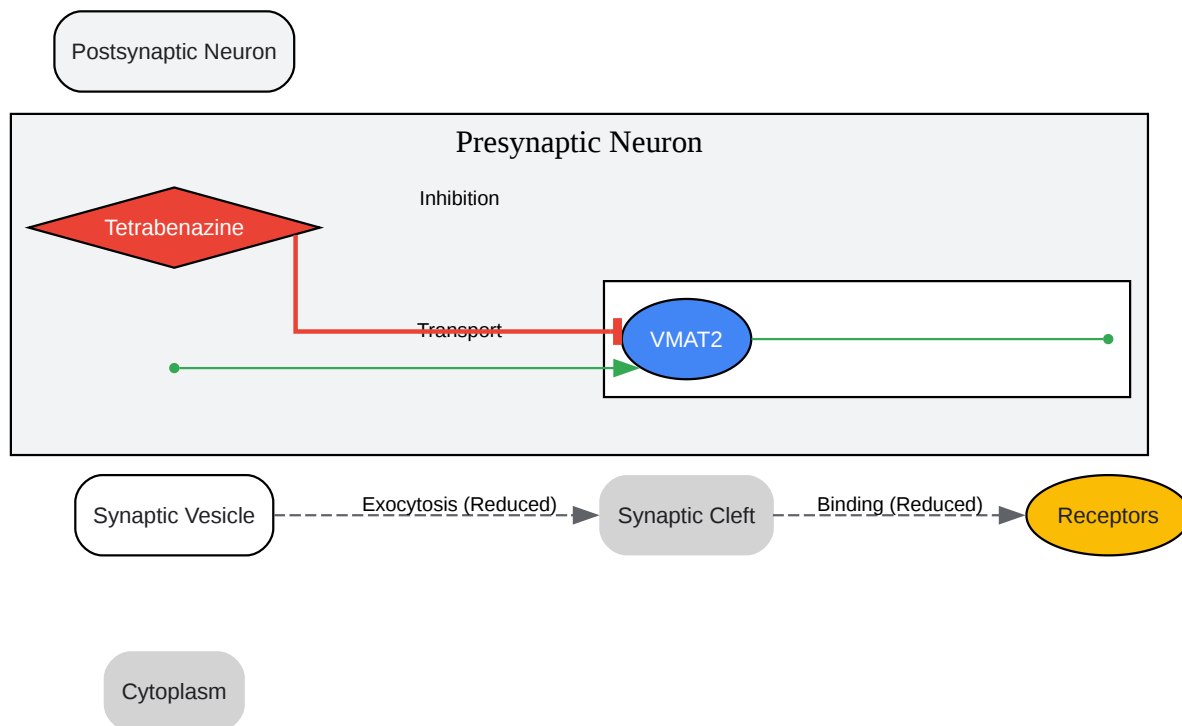
Mechanism of Action of the Parent Compound: Tetrabenazine

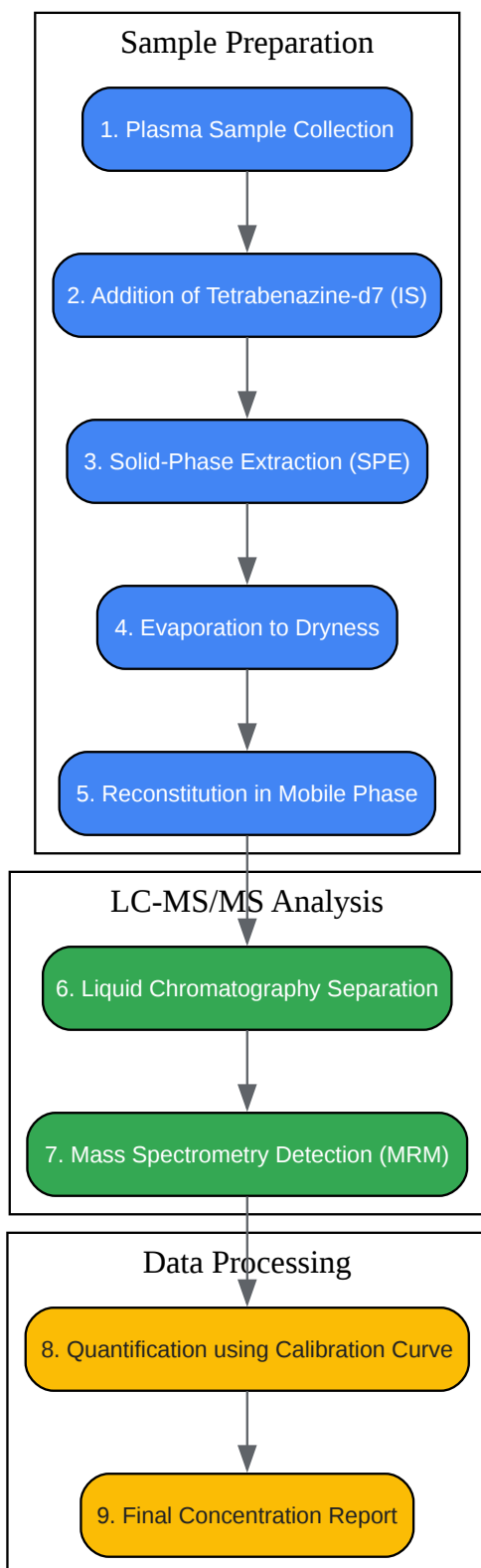
To understand the context of research involving Tetrabenazine, it is essential to grasp the mechanism of action of the parent compound. Tetrabenazine is a reversible inhibitor of the vesicular monoamine transporter 2 (VMAT2).[4] VMAT2 is a transport protein located on the membrane of synaptic vesicles in neurons, responsible for packaging monoamines (dopamine, serotonin, norepinephrine, and histamine) from the cytoplasm into these vesicles for subsequent release into the synapse.

By inhibiting VMAT2, Tetrabenazine depletes the stores of these monoamines in the central nervous system.[1] This depletion of dopamine, in particular, is the basis for its therapeutic use in treating hyperkinetic movement disorders, most notably chorea associated with Huntington's disease.[4]

VMAT2 Inhibition Signaling Pathway

The following diagram illustrates the mechanism of VMAT2 inhibition by Tetrabenazine.





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